

Standard Operating Procedure: N-Ethoxybenzamide Disposal & Waste Management

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Compound of Interest

Compound Name: *N*-ethoxybenzamide

CAS No.: 22509-51-9

Cat. No.: B7779013

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Executive Directive

Do not dispose of **N-ethoxybenzamide** (Ethenzamide) down the drain.

While **N-ethoxybenzamide** (CAS: 938-73-8) is not typically classified as a P-listed or U-listed acute hazardous waste under US RCRA regulations, it is a bioactive pharmaceutical intermediate. Best practice and modern environmental stewardship dictate that incineration is the only acceptable disposal method to prevent contamination of municipal water systems.

This guide outlines a self-validating disposal workflow designed to ensure compliance with EPA regulations (specifically the Pharmaceutical Sewer Ban) and protect laboratory personnel from exposure.

Chemical Profile & Hazard Assessment

Effective disposal begins with accurate identification. Use this data to populate your hazardous waste tags.

Parameter	Specification
Chemical Name	N-Ethoxybenzamide (Synonyms: Ethenzamide, 2-Ethoxybenzamide)
CAS Number	938-73-8
Physical State	White crystalline powder
Primary Hazard (GHS)	H302: Harmful if swallowed.H315/H319: Causes skin/eye irritation.
RCRA Status	Non-listed (unless mixed with listed solvents). Treat as Non-Regulated Chemical Waste for incineration.
Incompatibility	Strong Oxidizers (e.g., Peroxides, Nitrates).

Pre-Disposal: The Segregation Protocol

Disposal errors occur most frequently during the accumulation phase. You must implement a Source Segregation Strategy to prevent dangerous cross-reactivity in waste streams.

- The Rule of Amides: Amides like **N-ethoxybenzamide** can hydrolyze in the presence of strong acids or bases, releasing heat and potentially toxic byproducts.
- Segregation Directive:
 - DO NOT MIX with Oxidizing Acids (Nitric, Perchloric).
 - DO NOT MIX with Bio-hazardous waste (unless the chemical is a contaminant in a biological assay).
 - Isolate in a dedicated "Solid Organics" or "Pharmaceutical Waste" container.

Disposal Workflow: Step-by-Step

This workflow ensures a "Chain of Custody" from the bench to the incinerator.

Step 1: Waste Characterization

Determine the state of the waste.

- Pure Solid: Expired or excess powder.
- Solution: Dissolved in solvents (e.g., Ethanol, DMSO).
- Contaminated Debris: Weigh boats, gloves, pestles.

Step 2: Packaging & Containment

- Solids: Place in a clear, wide-mouth HDPE (High-Density Polyethylene) jar. If the original container is intact, place the entire container into the waste stream.
- Solutions: Collect in compatible carboys (HDPE or Glass). Do not fill >90% to allow for thermal expansion.
- Sharps/Debris: If the substance is on needles or broken glass, use a rigid Red Sharps Container.

Step 3: Labeling (Critical)

The label must be legible and complete before the container leaves the hood.

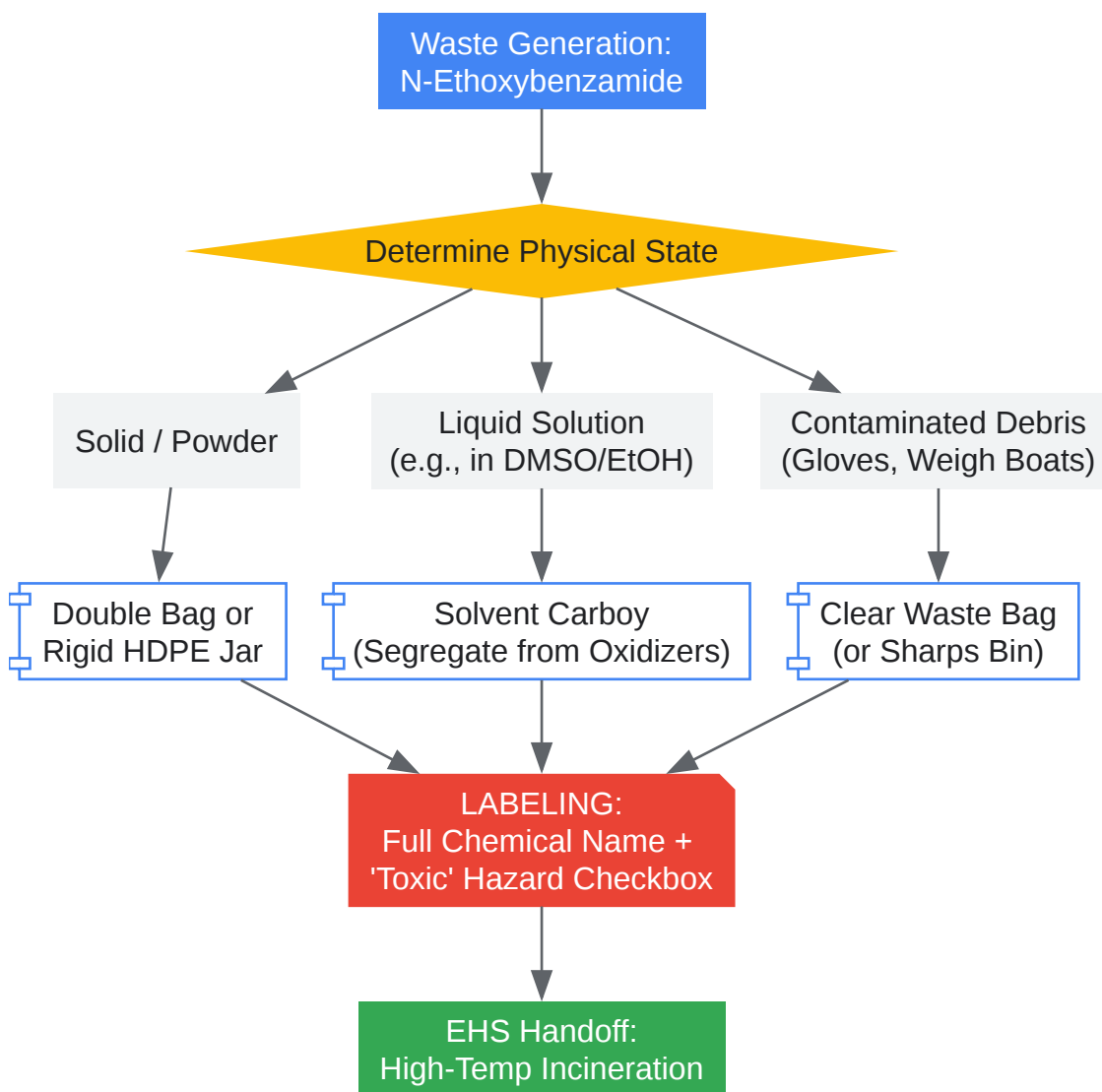
- Content: Write "**N-Ethoxybenzamide**" (No abbreviations).
- Hazard Checkbox: Mark "Toxic" and "Irritant".

Step 4: The Handoff

Transfer to your facility's EHS (Environmental Health & Safety) team for High-Temperature Incineration.

Visualizing the Decision Logic

The following diagram illustrates the critical decision points for disposing of **N-ethoxybenzamide**.



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Figure 1: Decision tree for **N-ethoxybenzamide** waste stream management, ensuring segregation and incineration.

Emergency Response: Spill Procedures

In the event of a spill, immediate containment prevents area contamination.[1]

- PPE Required: Nitrile gloves, lab coat, safety goggles. (N95 mask recommended if dust is visible).
- Dry Spill:

- Do not sweep vigorously. This creates dust aerosols.
- Cover the spill with wet paper towels to dampen the powder.
- Scoop the wet mass into a disposable container.[1]
- Wipe the surface with a soap/water solution.[2]
- Wet Spill (Solution):
 - Cover with an inert absorbent (Vermiculite or absorbent pads).
 - Scoop into a hazardous waste bag.
 - Do not use bleach immediately if the solvent is unknown (to avoid reaction); use simple detergent water for final cleanup.

Regulatory Context & Compliance

- EPA Sewer Ban (40 CFR Part 266 Subpart P): While **N-ethoxybenzamide** is not strictly a "hazardous waste" by characteristic (ignitability, corrosivity, reactivity, toxicity via TCLP), the EPA's 2019 "Pharmaceuticals Rule" prohibits the sewerage of any hazardous waste pharmaceuticals. Most institutions extend this ban to all pharmaceuticals to ensure zero discharge into waterways.
- RCRA Classification: It is generally treated as Non-RCRA Regulated Chemical Waste. However, because it is an active pharmaceutical ingredient (API), it must be incinerated to destroy the biological activity of the molecule.

References

- PubChem.Compound Summary: Ethenzamide (CAS 938-73-8). National Library of Medicine. [\[Link\]](#)
- US Environmental Protection Agency (EPA).Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. (40 CFR Part 266 Subpart P). [\[Link\]](#)

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Sources

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